

# The Discovery and Isolation of Anthracophyllone: A Technical Guide

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## Compound of Interest

Compound Name: Anthracophyllone

Cat. No.: B8257876

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## Abstract

This technical guide provides an in-depth overview of the discovery, isolation, and preliminary biological evaluation of **Anthracophyllone**, a novel aristolane sesquiterpene.

**Anthracophyllone** was first isolated from the mushroom *Anthracophyllum* sp. BCC18695 and has demonstrated moderate cytotoxic activity against several cancer cell lines, including MCF-7 human breast adenocarcinoma. This document outlines the probable experimental protocols for its extraction, purification, and characterization based on the seminal discovery and established methodologies for natural product chemistry. Furthermore, it explores potential signaling pathways that may be modulated by this class of compounds, providing a roadmap for future research and drug development endeavors.

## Introduction

The relentless search for novel therapeutic agents has consistently turned to the vast chemical diversity of the natural world. Fungi, in particular, have proven to be a prolific source of unique secondary metabolites with a wide range of biological activities. In 2013, a research team led by Intaraudom et al. reported the discovery of a new aristolane sesquiterpene, named **Anthracophyllone**, from the fermentation broth of the mushroom *Anthracophyllum* sp. BCC18695.<sup>[1]</sup> This discovery added a new member to the growing class of sesquiterpenoid compounds, which are known for their complex structures and significant pharmacological potential. Preliminary studies revealed that **Anthracophyllone** exhibits moderate cytotoxicity

against various cancer cell lines, making it a person of interest for further investigation in oncology drug discovery.

## Discovery and Sourcing

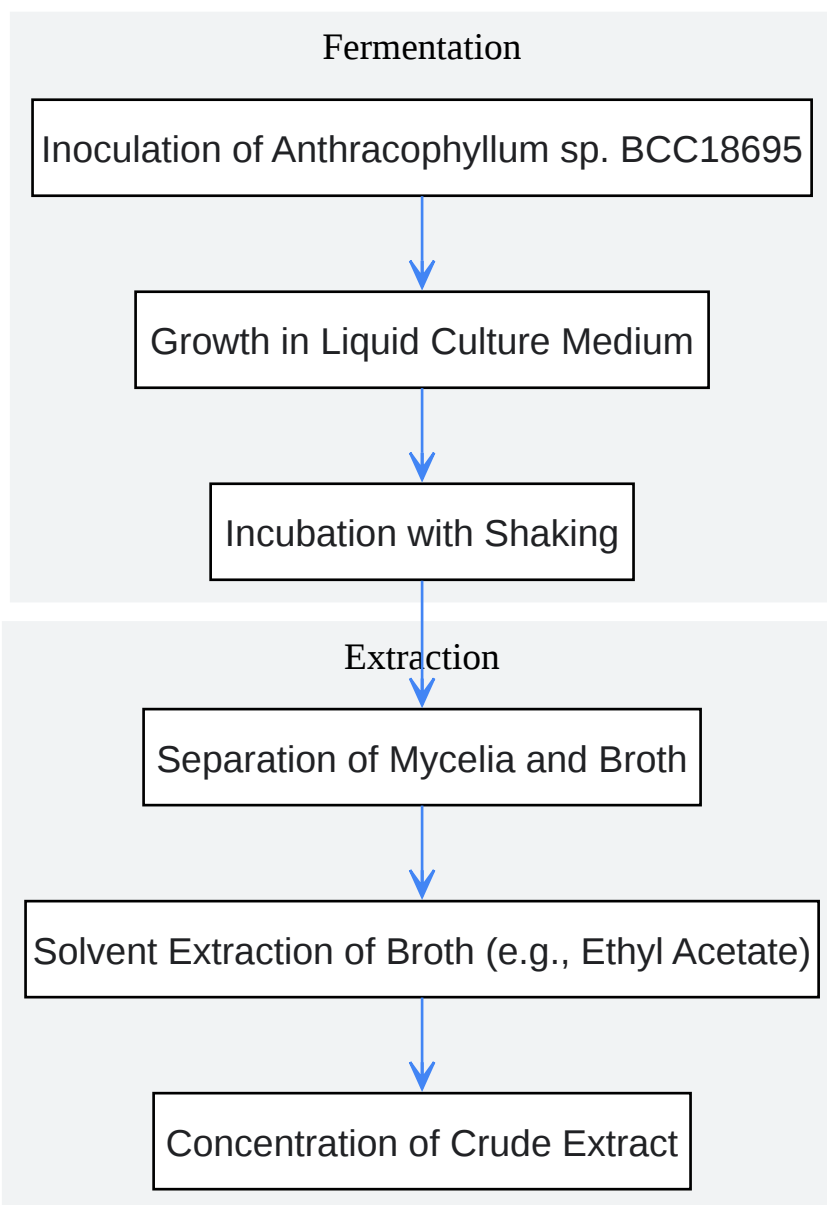
**Anthracophyllone** was identified during a screening program for bioactive compounds from basidiomycetes. The producing organism, *Anthracophyllum* sp. BCC18695, was fermented to induce the production of secondary metabolites. The crude extract of the fermentation broth was then subjected to a series of chromatographic separations, leading to the isolation of **Anthracophyllone** alongside a novel spiro-sesquiterpene, anthracophyllic acid, and other known compounds.<sup>[1]</sup>

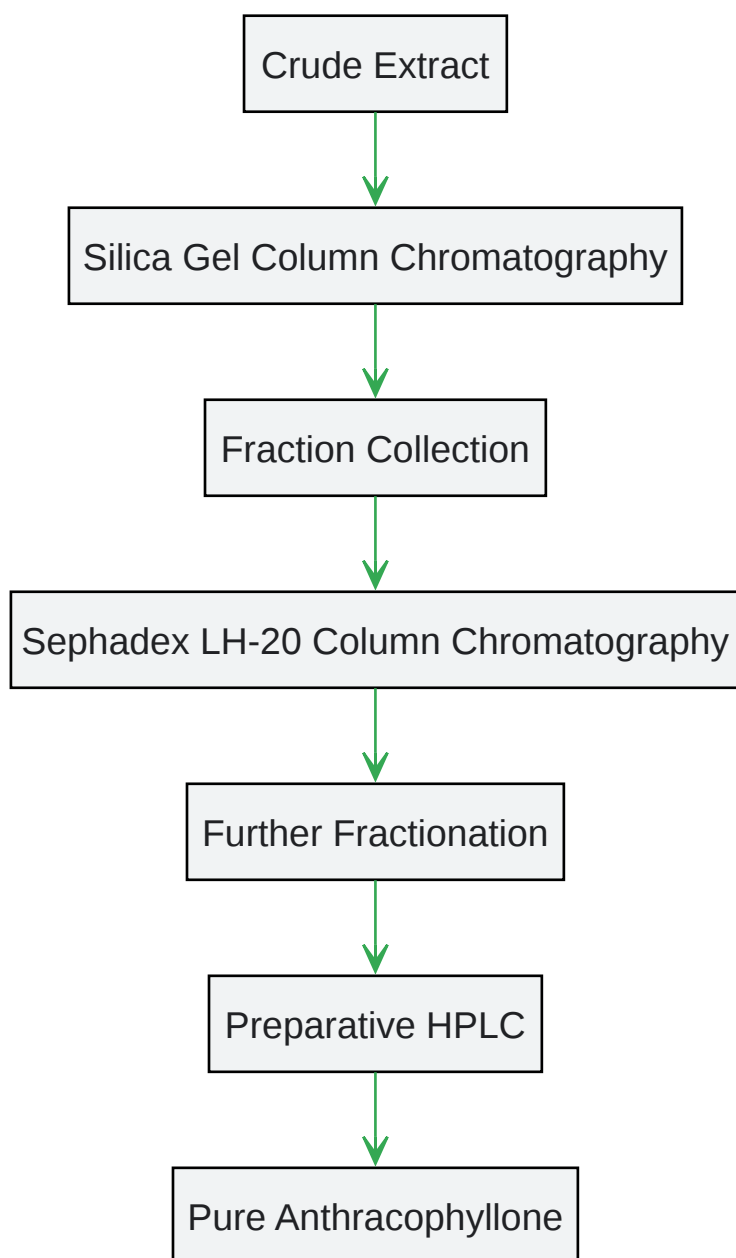
## Experimental Protocols

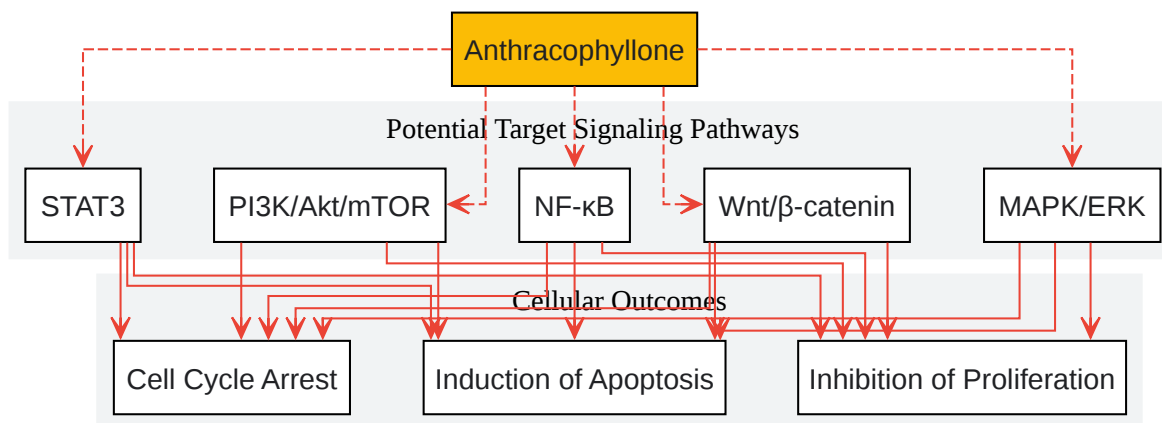
While the complete, detailed experimental procedures from the original discovery publication are not fully available, this section outlines established and probable methodologies for the key experiments based on standard practices in natural product chemistry.

## Fermentation and Extraction

A generalized workflow for the fermentation of the fungal strain and subsequent extraction of metabolites is presented below.







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## References

- 1. medchemexpress.com [medchemexpress.com]
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